

Application Notes: 3,5-Dichloropyridine as a Scaffold for Novel Herbicides

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Compound of Interest

Compound Name: 3,5-Dichloropyridine

Cat. No.: B137275

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Introduction

3,5-Dichloropyridine is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide range of agrochemicals, particularly herbicides.^[1] Its chemical structure, featuring two chlorine atoms on the pyridine ring, provides reactive sites for nucleophilic substitution and other transformations, making it an ideal starting material for the development of novel herbicidal compounds. This document outlines the application of **3,5-Dichloropyridine** in the synthesis of a novel herbicidal candidate, detailing the synthetic protocol, herbicidal activity, and putative mechanism of action.

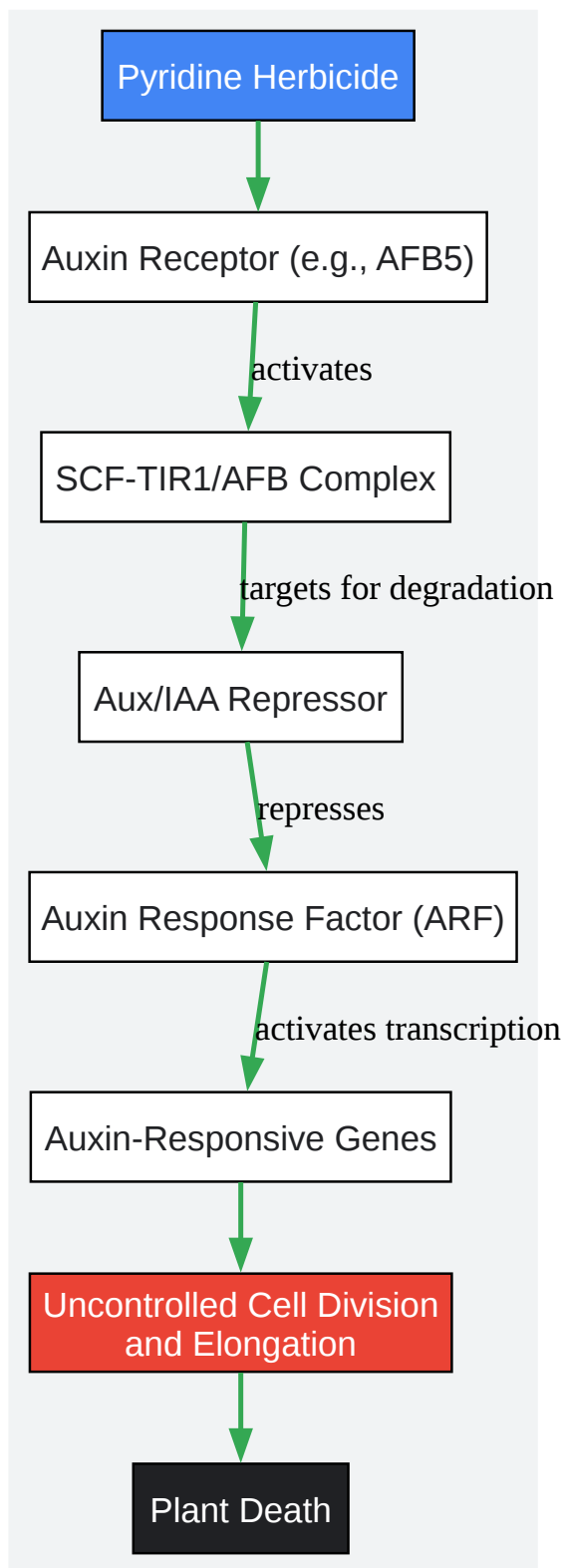
The development of new herbicides is critical to address the growing challenge of herbicide resistance in weeds and to provide more effective and selective weed control options in agriculture. Pyridine-based herbicides have demonstrated significant success in the agrochemical market, and the use of **3,5-Dichloropyridine** as a scaffold allows for the exploration of new chemical space to identify next-generation herbicidal molecules.

Synthesis of a Novel Herbicidal Candidate: 3,5-dichloro-2-(2,4-dichlorophenoxy)pyridine

A plausible synthetic route to a novel herbicidal candidate, 3,5-dichloro-2-(2,4-dichlorophenoxy)pyridine, starting from **3,5-Dichloropyridine** is presented. This synthesis involves a nucleophilic aromatic substitution reaction, a common strategy in the derivatization of halogenated pyridines.

Synthetic Pathway

The synthesis begins with the reaction of 2-amino-5-chloropyridine with N-chlorosuccinimide to produce 2-amino-**3,5-dichloropyridine**.^[2] This intermediate is then diazotized and subsequently reacted with a phenol to introduce the phenoxy moiety. A more direct approach, and the one detailed below, involves the direct nucleophilic substitution of a chlorine atom on a more activated pyridine ring, such as one containing an additional activating group. For the purpose of this application note, we will illustrate a representative synthesis of a phenoxy-pyridine herbicide.



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